

Pharmacological Comparison Guide: PV8 vs. 4-Fluoro PV8

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Compound of Interest

Compound Name: 4-fluoro PV8 (hydrochloride)

Cat. No.: B1162249

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Executive Summary

PV8 (

-pyrrolidinoheptaphenone) and 4-fluoro PV8 are synthetic cathinones belonging to the pyrrolidinophenone subclass. They function primarily as potent, psychostimulant-like monoamine transporter blockers.^[1]

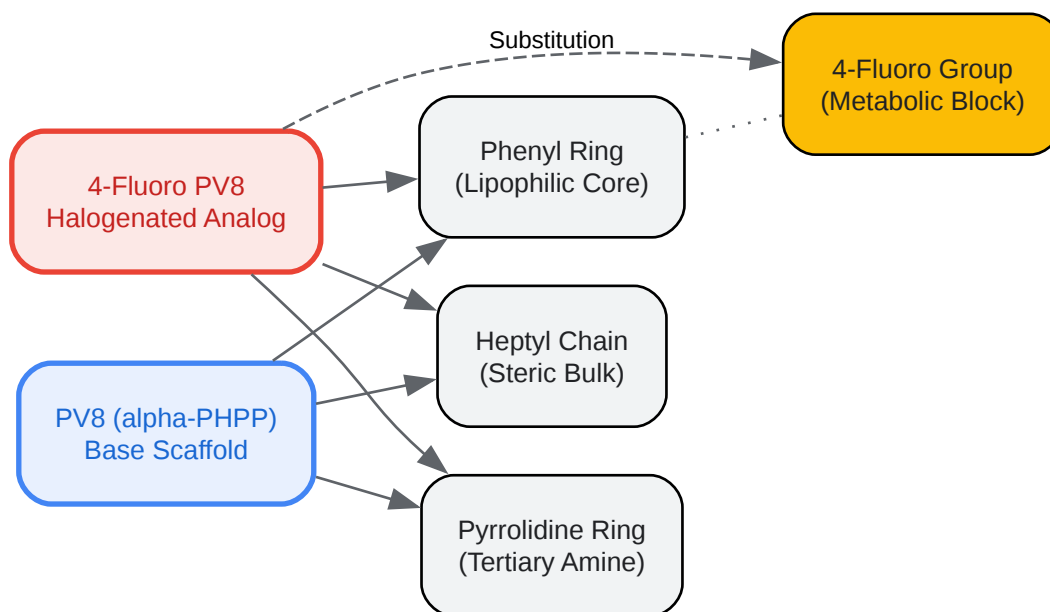
- PV8 is the heptyl-chain homolog of -PVP ("Flakka"). It exhibits high selectivity for the dopamine (DAT) and norepinephrine (NET) transporters but has reduced potency compared to its pentyl-chain predecessors due to steric hindrance from the elongated alkyl tail.
- 4-fluoro PV8 incorporates a fluorine atom at the para-position of the phenyl ring. This modification alters the compound's lipophilicity and metabolic stability, blocking para-hydroxylation while retaining the core psychostimulant mechanism.

Chemical Identity & Physicochemical Properties

The addition of the fluorine atom significantly impacts the electronic distribution and lipophilicity of the molecule, influencing blood-brain barrier (BBB) penetration.

Feature	PV8 (-PHPP)	4-Fluoro PV8 (4F- -PHPP)
IUPAC Name	1-phenyl-2-(pyrrolidin-1-yl)heptan-1-one	1-(4-fluorophenyl)-2-(pyrrolidin-1-yl)heptan-1-one
Molecular Formula		
Molar Mass	259.4 g/mol	277.4 g/mol
Lipophilicity (cLogP)	~4.2 (High)	~4.5 (Very High)
Key Structural Feature	7-carbon alkyl chain (Heptyl)	Para-fluorine substituent + Heptyl chain

Structural Comparison Diagram



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Figure 1: Structural divergence between PV8 and 4-fluoro PV8. The fluorine atom (yellow) modifies the phenyl ring's electronic properties.

Pharmacodynamics: Mechanism of Action

Both compounds act as Monoamine Transporter Inhibitors, functioning as "blockers" rather than substrate-type releasers.

3.1. Transporter Selectivity

- Dopamine Transporter (DAT): Both compounds potently inhibit DAT, leading to increased extracellular dopamine levels.[2] However, the heptyl chain of PV8 renders it less potent than shorter-chain analogs like -PVP (nM). The 4-fluoro substitution typically retains DAT affinity but does not significantly recover the potency lost by the chain extension.
- Norepinephrine Transporter (NET): High affinity inhibition, contributing to sympathomimetic effects (tachycardia, hypertension).
- Serotonin Transporter (SERT): Negligible activity.[1] The pyrrolidine ring and bulky alkyl chain create steric clashes within the SERT binding pocket, resulting in high DAT/SERT selectivity ratios (>100-fold).

3.2. The "Fluorine Effect" (SAR Analysis)

Experimental data from homologous series (e.g., 4F-PVP vs. PVP) suggests the following for 4-fluoro PV8:

- Potency Maintenance: The fluorine atom is bioisosteric to hydrogen but highly electronegative. It generally maintains DAT inhibition potency within a 2-fold range of the parent compound.
- Kinetics: The increased lipophilicity of 4-fluoro PV8 likely accelerates crossing of the blood-brain barrier, potentially resulting in a faster onset of action despite similar receptor affinity.

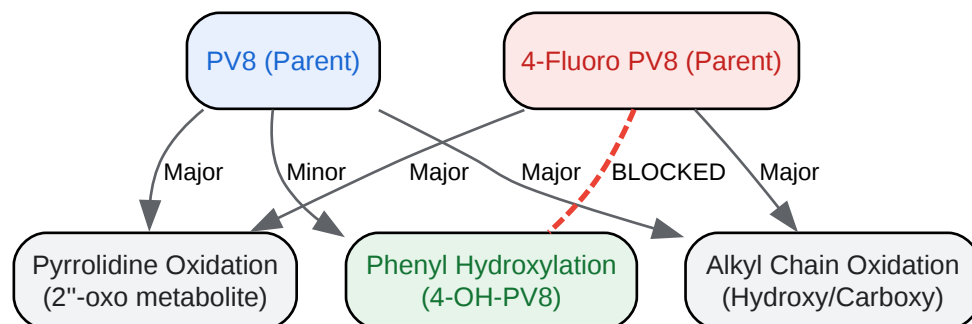
Pharmacokinetics & Metabolism

Metabolism is the primary differentiator. The presence of the fluorine atom blocks a specific metabolic route, altering the urinary metabolite profile.

4.1. Metabolic Pathways[3]

- PV8: Undergoes extensive Phase I metabolism.
 - -oxidation: Oxidation at the terminal end of the heptyl chain.
 - 2"-oxidation: Oxidation of the pyrrolidine ring to a lactam.
 - 4-hydroxylation: Hydroxylation of the phenyl ring (minor pathway).
- 4-Fluoro PV8:
 - Blocked 4-hydroxylation: The C-F bond is metabolically stable, preventing hydroxylation at the para position.
 - Redirected Metabolism: Metabolism shifts heavily toward side-chain oxidation and pyrrolidine ring oxidation.

Metabolic Fate Diagram



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Figure 2: Divergent metabolic pathways. The fluorine atom in 4-fluoro PV8 effectively blocks phenyl ring hydroxylation.

Experimental Protocols

To validate the pharmacological differences, the following standardized protocols are recommended.

Protocol A: [In Vitro] [3H]-Dopamine Uptake Inhibition Assay

Objective: Determine the

for DAT inhibition.

- Cell Preparation: Use HEK293 cells stably expressing human DAT (hDAT). Plate cells at a density of

cells/well in poly-D-lysine coated 24-well plates.
- Buffer: Krebs-HEPES buffer (KHB): 120 mM NaCl, 4.7 mM KCl, 2.2 mM

, 1.2 mM

, 1.2 mM

, 10 mM HEPES, 1.8 g/L glucose (pH 7.4).
- Incubation:
 - Wash cells 2x with warm KHB.
 - Pre-incubate with varying concentrations of PV8 or 4-fluoro PV8 (

to

M) for 10 minutes at 37°C.
 - Add [3H]-Dopamine (final concentration 20 nM) and incubate for 5 minutes.
- Termination: Aspirate buffer and wash 3x with ice-cold KHB.
- Quantification: Lyse cells with 1% SDS and quantify radioactivity using liquid scintillation counting.
- Analysis: Fit data to a sigmoidal dose-response curve to derive

.

Protocol B: [In Vivo] Mouse Locomotor Activity Assay

Objective: Assess psychostimulant potency and duration of action.

- Subjects: Male ICR mice (25-30g), n=8 per group.
- Acclimatization: Place mice in open-field chambers (40x40 cm) for 60 minutes to establish baseline activity.
- Administration: Administer drug (PV8 or 4-fluoro PV8) intraperitoneally (i.p.) at doses of 3, 10, and 30 mg/kg. Control group receives saline.
- Measurement: Record horizontal distance traveled (cm) in 10-minute bins for 120 minutes using infrared beam breaks or video tracking (e.g., EthoVision).
- Comparison: Compare total distance traveled and time-to-peak effect. Expectation: PV8 and 4-fluoro PV8 will show dose-dependent increases in locomotion, but with lower peak efficacy than -PVP.

Safety & Toxicology

Both compounds exhibit cytotoxicity in neuroblastoma cell lines (SH-SY5Y), a common model for dopaminergic neurotoxicity.

Parameter	PV8	4-Fluoro PV8
Cytotoxicity ()	Moderate	High (Fluorine often enhances toxicity)
Mechanism	Mitochondrial dysfunction, ROS generation	Mitochondrial dysfunction, ROS generation
Clinical Risk	Hyperthermia, Tachycardia, Agitation	Similar, potential for delayed clearance

Note on Toxicity: The addition of the fluorine atom often increases the lipophilicity-driven accumulation of the drug in lipid bilayers, potentially exacerbating mitochondrial stress compared to the non-fluorinated parent.

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